

Proper Disposal of p-Xylene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *p-Xylene*

Cat. No.: *B151628*

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This guide provides essential safety and logistical information for the proper disposal of **p-Xylene** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

p-Xylene is a flammable liquid and vapor that is harmful if inhaled or comes into contact with skin.[1][2] It can cause serious eye irritation, skin irritation, and may lead to respiratory irritation.[3][4] Therefore, strict safety measures are necessary during handling and disposal.

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **p-Xylene** waste:

- **Eye/Face Protection:** Safety glasses with side-shields or a face shield are mandatory.[5]
- **Skin Protection:** Handle with chemical-resistant gloves (inspect before use) and wear a complete protective suit, including flame-retardant antistatic clothing if necessary.[5]
- **Respiratory Protection:** Use only under a chemical fume hood.[6] In case of insufficient ventilation or potential for high vapor concentration, a self-contained breathing apparatus (SCBA) is required.[5][7]

Handling and Storage of p-Xylene Waste:

- Store **p-Xylene** waste in clearly labeled, tightly closed containers.[3][4][8]

- Keep containers in a cool, well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[3][6][8]
- Ground and bond containers and receiving equipment to prevent static discharge.[8]
- Use only non-sparking tools when handling **p-Xylene** waste.[6][8]
- Do not mix **p-Xylene** waste with other waste materials.

Spill and Leak Containment Protocol

In the event of a **p-Xylene** spill or leak, immediate and decisive action is required to mitigate risks.

Step 1: Immediate Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[7][8]
- Eliminate Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[5][6][7]
- Ventilate: Ensure the area is well-ventilated to disperse flammable vapors.[5]

Step 2: Containment and Cleanup

- Stop the Leak: If it can be done without risk, stop the source of the leak.[8]
- Contain the Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spillage.[4][6][7] Do not use combustible materials such as sawdust.
- Prevent Environmental Contamination: Do not let the product enter drains, surface water, or the sanitary sewer system.[3][5][6] Cover drains if necessary.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealed, and properly labeled container for disposal.[6][7]

Step-by-Step Disposal Procedure

p-Xylene is classified as a hazardous waste and must be disposed of according to all applicable local, state, and federal regulations.^[3]

- **Waste Characterization:** **p-Xylene** waste is a flammable hazardous liquid (UN1307, Hazard Class 3).^{[1][7]}
- **Containerization:** Ensure the waste is stored in its original container or a compatible, properly sealed, and labeled hazardous waste container.^[8] The label should clearly indicate "Hazardous Waste," "**p-Xylene**," and the associated hazards (e.g., "Flammable").
- **Engage a Licensed Waste Disposer:** Do not attempt to dispose of **p-Xylene** waste through standard laboratory drains or as regular trash. You must entrust the disposal to a licensed professional waste disposal company or a person authorized to handle and transport hazardous waste.^{[1][5]}
- **Recommended Disposal Method:** The preferred method for **p-Xylene** disposal is through incineration in a chemical incinerator equipped with an afterburner and scrubber.^[5]
- **Documentation:** Maintain all records related to the generation, storage, and disposal of **p-Xylene** waste as required by your institution and regulatory agencies.

Contaminated packaging should be treated as hazardous waste and disposed of in the same manner as the unused product.^{[3][5]}

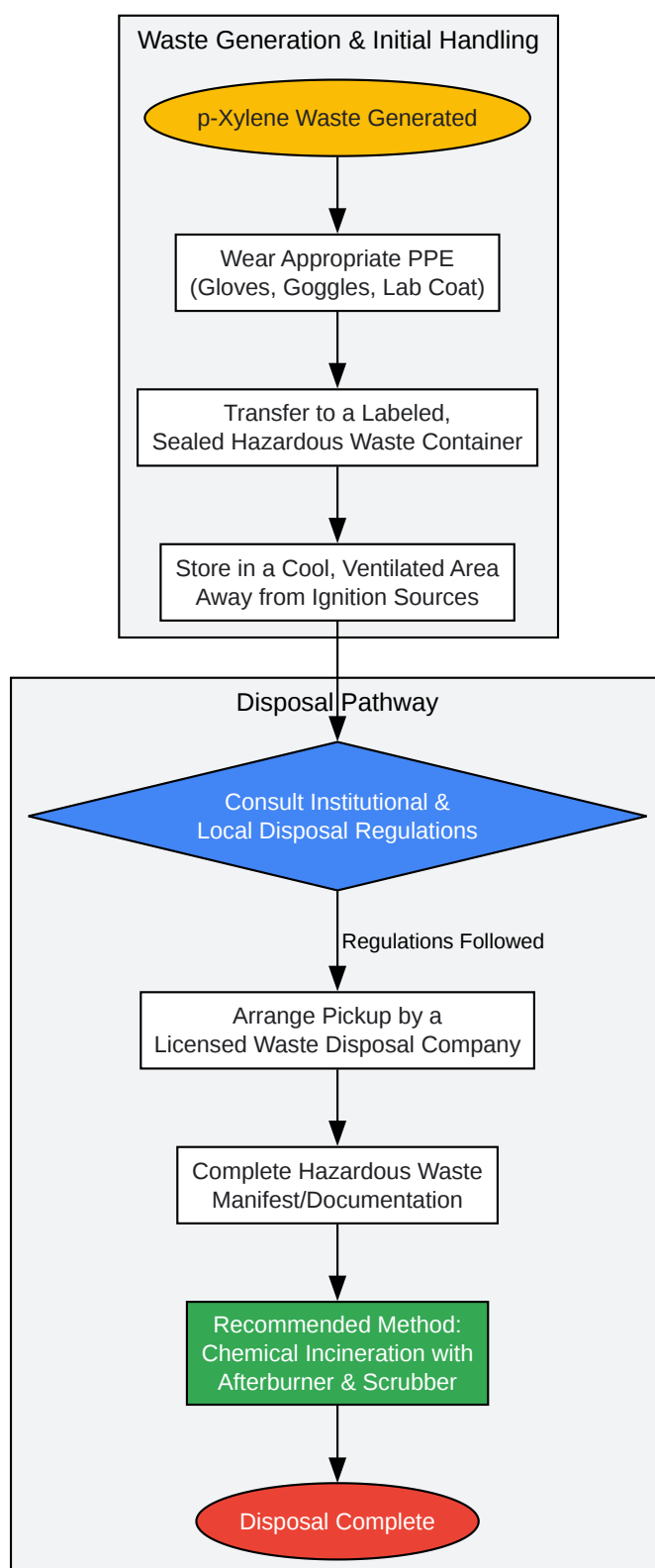
Quantitative Data and Regulatory Information

The following table summarizes key quantitative data for **p-Xylene**, which is essential for safety and regulatory compliance.

| Parameter | Value | Reference |
|--|----------------------|-----------|
| Chemical/Physical Properties | | |
| CAS Number | 106-42-3 | [3][6] |
| Flash Point | 27 °C (81 °F) | [7] |
| Explosive Limits | 1.1 - 7.0 % | [5] |
| Regulatory Information | | |
| UN Number | UN1307 | [1] |
| Proper Shipping Name | XYLENES | [1] |
| Hazard Class | 3 (Flammable Liquid) | [1][7] |
| Packing Group | III | [1] |
| CERCLA Reportable Quantity (RQ) | 100 lbs (45.36 kg) | [1] |
| Occupational Exposure Limits | | |
| OSHA PEL (8-hr TWA) | 100 ppm | [7] |
| NIOSH REL (10-hr TWA) | 100 ppm | [7] |
| NIOSH STEL (15-min) | 150 ppm | [7] |
| IDLH (Immediately Dangerous to Life or Health) | 900 ppm | [7] |

p-Xylene Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **p-Xylene** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **p-Xylene** waste.

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